

ARP 100 Basic Properties and Selectivity

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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The table below summarizes the fundamental biochemical characteristics of ARP 100:

| Property | Description |
|------------------|---|
| Chemical Name | 2-(((1,1'-Biphenyl)-4-ylsulfonyl)-(1-methylethoxy)amino]-N-hydroxyacetamide [1] |
| Molecular Weight | 364.42 g/mol [2] [1] [3] |
| CAS Number | 704888-90-4 [2] [3] [4] |
| Solubility | Soluble in DMSO (e.g., 100 mg/mL or 274.41 mM) [3]. See formulation section for in vivo preparations. |
| Storage | -20°C (desiccated) [2] [1] |

ARP 100 is highly selective for MMP-2 over other related metalloproteinases. The following table details its inhibitory profile (IC50 values):

| Target | IC50 | Selectivity (vs. MMP-2) |
|--------|--------------------|-------------------------|
| MMP-2 | 12 nM [2] [5] [1] | - |
| MMP-9 | 200 nM [2] [1] [3] | ~17-fold less selective |

| Target | IC50 | Selectivity (vs. MMP-2) |
|--------|------------------------|----------------------------|
| MMP-3 | 4,500 nM [2] [1] [3] | ~375-fold less selective |
| MMP-1 | >50,000 nM [2] [1] [3] | >4,000-fold less selective |
| MMP-7 | >50,000 nM [2] [1] [3] | >4,000-fold less selective |

Experimentally Established Working Concentrations

The effective concentration of ARP 100 depends on the specific experimental context. Here is a summary of concentrations used in published cell-based and biochemical assays:

| Experimental Model | Working Concentration | Incubation Time | Key Findings |
|--|-----------------------|-----------------|---|
| HT1080 Fibrosarcoma Cells (In vitro invasion assay) | 50 nM [2] | 1 hour [2] | Significant reduction in invasive elongations on Matrigel [2] [6]. |
| Rat Ventricular Cardiomyocytes (Hypertrophy model) | 1 µM (1000 nM) [5] | 24 hours [5] | Promoted hypertrophic growth; inhibited MMP-2's anti-hypertrophic effect [5]. |
| A549 Lung Adenocarcinoma Cells (Angiogenesis signaling study) | 25 µM [7] | 24 hours [7] | Reduced integrin- α V β 3-mediated PI3K/AKT signaling and VEGF expression [7]. |

Detailed Experimental Protocols

Protocol 1: In Vitro Invasion Assay using HT1080 Cells

This protocol is used to study the anti-invasive properties of ARP 100 [2].

- **Key Reagents:** HT1080 human fibrosarcoma cells (which overexpress MMP-2 and MMP-9), ARP 100, Matrigel, cell culture medium.
- **Procedure:**
 - Plate HT1080 cells on a Matrigel-coated insert in complete medium.
 - After 24 hours, prepare a fresh working solution of ARP 100 in medium.
 - Treat the cells with **50 nM ARP 100**.
 - Incubate for **1 hour** at 37°C.
 - Observe and quantify the total number of invasive elongations. A significant reduction compared to the control indicates inhibition of invasion.

Protocol 2: Induction of Hypertrophic Growth in Cardiomyocytes

This protocol demonstrates how MMP-2 inhibition with ARP 100 promotes cardiomyocyte hypertrophy [5].

- **Key Reagents:** Isolated rat ventricular cardiomyocytes, ARP 100, hypertrophy-stimulating agents (e.g., TAPI-0, TIMP-2).
- **Procedure:**
 - Isolate and culture ventricular cardiomyocytes from adult rat hearts.
 - Treat the cardiomyocytes with **1 µM ARP 100**.
 - Incubate for **24 hours**.
 - Assess hypertrophic growth by measuring the cross-sectional area of cells and the rate of protein synthesis.
 - Investigate signaling pathways (e.g., increased phosphorylation of ERK and Akt) via western blot.

In Vivo Formulation and Dosing

While specific in vivo dosing protocols are not detailed in the search results, suppliers provide validated formulations for animal studies. The following table lists two such formulations for reference [2]:

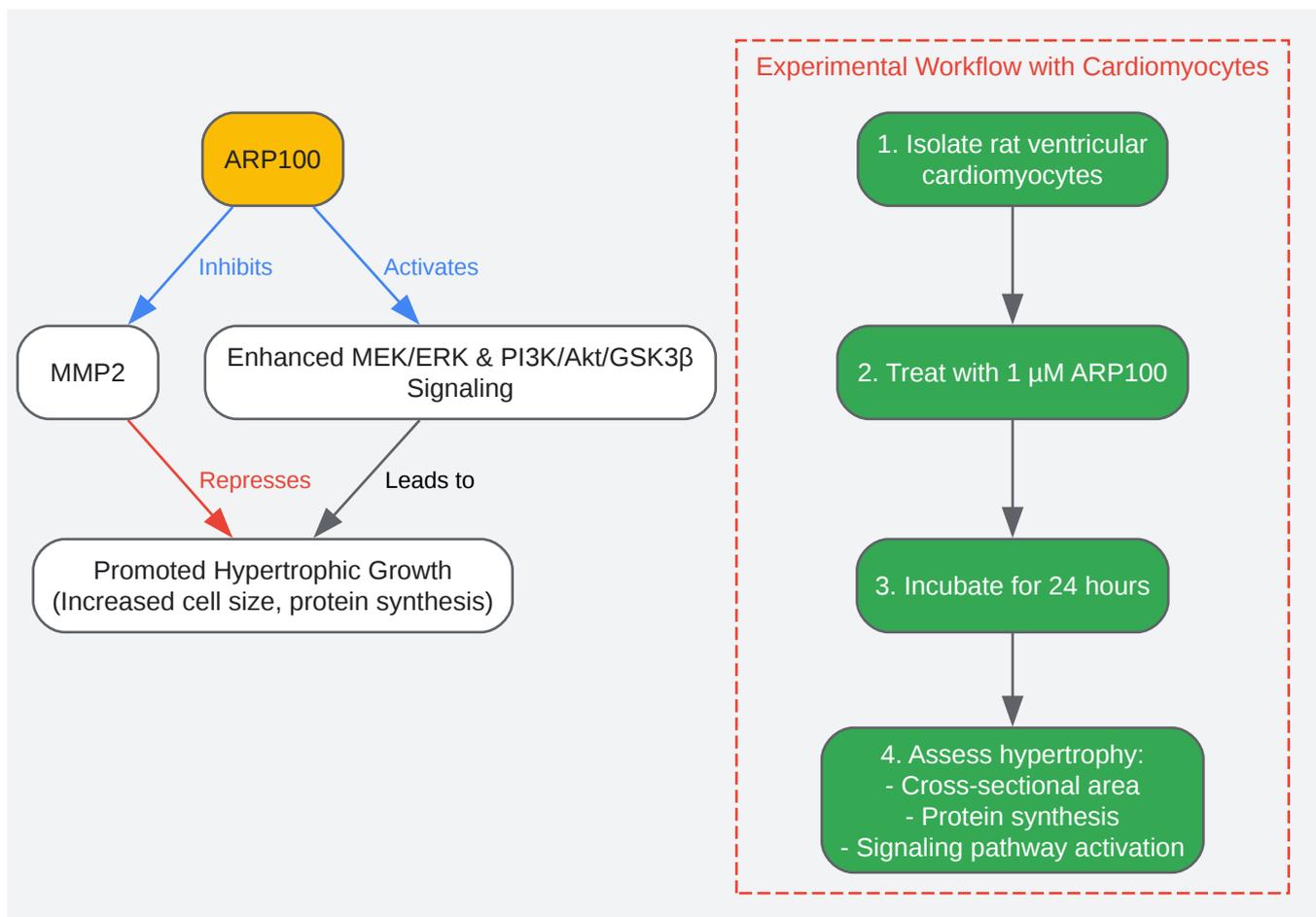
| Formulation | Final Concentration | Preparation Method (for 1 mL) |
|-------------|---------------------|-------------------------------|
|-------------|---------------------|-------------------------------|

| **Clear Solution** | 3.65 mg/mL (10.02 mM) | 1. Add 50 µL of 73 mg/mL DMSO stock to 400 µL PEG300 and mix. 2. Add 50 µL Tween-80 and mix. 3. Add 500 µL double-distilled H₂O (ddH₂O) and mix. Use

immediately. | | **Clear Solution (in Corn Oil)** | 0.52 mg/mL (1.43 mM) | 1. Add 50 μ L of 10.4 mg/mL DMSO stock to 950 μ L corn oil and mix thoroughly. Use immediately. |

Signaling Pathway and Experimental Workflow

The diagram below illustrates the role of MMP-2 and ARP 100 in cardiomyocyte hypertrophy, as identified in the research [5]:



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Critical Considerations for Use

- **Solvent and Stock Solutions:** Prepare a high-concentration stock solution (e.g., 10-100 mM) in DMSO. The final DMSO concentration in cell culture should generally be kept below 0.1% to avoid cytotoxicity [2] [3].

- **Concentration Guidance:** Start with low nanomolar concentrations (e.g., 50 nM) for selective MMP-2 inhibition in invasion assays. Use higher concentrations (e.g., 1-25 μ M) for studies where broader MMP inhibition is acceptable or for probing specific signaling pathways over longer durations [2] [5] [7].
- **Context-Specific Effects:** Be aware that the biological effect of MMP inhibition is highly context-dependent. For example, while ARP 100 shows anti-invasive properties in cancer cells, it promotes growth in hypertrophic cardiomyocyte models [2] [5].
- **Handling and Storage:** ARP 100 is for research purposes only. Always follow laboratory safety protocols. Store the powder at -20°C, protect from moisture, and prepare fresh in vivo formulations immediately before use [2] [1].

I hope these application notes and protocols assist in your research. Should you require further clarification on a specific experimental setup, please feel free to ask.

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References

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To cite this document: Smolecule. [ARP 100 Basic Properties and Selectivity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519372#arp-100-working-concentration>]

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